

N-Ethyl-1,3-propanediamine safety data sheet and handling precautions

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Compound of Interest

Compound Name: *N-Ethyl-1,3-propanediamine*

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An In-depth Technical Guide to the Safe Handling of **N-Ethyl-1,3-propanediamine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Ethyl-1,3-propanediamine (CAS No. 10563-23-2) is a versatile diamine compound utilized in various chemical syntheses, including proteomics research and as a component in antibacterial nanogels for dental applications.^{[1][2]} Its utility, however, is matched by a significant hazard profile that necessitates a thorough understanding and strict adherence to safety protocols. This guide provides a comprehensive overview of the safety data and handling precautions for **N-Ethyl-1,3-propanediamine**, grounded in authoritative sources, to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and GHS Classification

A foundational principle of chemical safety is a comprehensive understanding of the inherent hazards. **N-Ethyl-1,3-propanediamine** is classified under the Globally Harmonized System (GHS) as a hazardous substance with multiple risk factors.^[3]

GHS Pictograms:

- **Flammable:** Indicates the substance is a flammable liquid and vapor.
- **Corrosive:** Signifies that it causes severe skin burns and eye damage.

- Irritant/Harmful: Warns of its harmful effects if swallowed and potential for respiratory irritation.

Signal Word: Danger[3]

Hazard Statements:

- H226: Flammable liquid and vapor.[3]
- H302: Harmful if swallowed.[3][4]
- H312: Harmful in contact with skin.[4]
- H314: Causes severe skin burns and eye damage.[3][4]
- H318: Causes serious eye damage.[4]
- H335: May cause respiratory irritation.[3]
- H372: Causes damage to organs through prolonged or repeated exposure.[4]
- H400: Very toxic to aquatic life.[4]
- H410: Very toxic to aquatic life with long lasting effects.[4]

The causality behind these classifications lies in the chemical's reactive amine groups and its physical properties. The flammability is a result of its relatively low flash point, while its corrosive nature is attributed to its alkalinity, which can cause significant damage to biological tissues upon contact.

Physical and Chemical Properties

Understanding the physicochemical properties of **N-Ethyl-1,3-propanediamine** is crucial for its safe handling and storage.

Property	Value	Source
Molecular Formula	C5H14N2	[3][5]
Molar Mass	102.18 g/mol	[3][5]
Appearance	Colorless to light yellow liquid	[6]
Boiling Point	146.6°C at 760 mmHg	[6]
Flash Point	44.4°C	[5][6]
Density	0.826 g/cm ³	[5][6]
Vapor Pressure	4.59 mmHg at 25°C	[5][6]

Safe Handling and Storage Protocols

A self-validating safety system relies on proactive measures to prevent exposure and incidents. The following protocols are designed to create such a system.

Engineering Controls

The primary line of defense is to minimize the potential for exposure through engineering controls.

- Ventilation: Always handle **N-Ethyl-1,3-propanediamine** in a well-ventilated area.[4] A chemical fume hood is essential to control the inhalation of vapors.
- Grounding: To prevent ignition from static electricity, all containers and transfer equipment must be grounded and bonded.[7]
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to prevent direct contact with this hazardous chemical.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6][9] A face shield should also be worn to protect against splashes.
- Skin Protection:
 - Gloves: Use chemically resistant gloves that have been inspected for integrity before each use.[6]
 - Clothing: Wear fire/flammable resistant and impervious clothing to prevent skin contact.[4][6][9] A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a full-face respirator with an appropriate cartridge (e.g., for organic vapors and ammonia) should be used.[6][9]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[10]
- Do not breathe vapors or mists.[10][11]
- Wash hands thoroughly after handling.[4][10]
- Use non-sparking tools to prevent ignition.[4][6]
- Keep away from heat, sparks, and open flames.[7][11][12]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][10]
- Store in a segregated and approved area, away from incompatible materials.[11]
- Incompatible materials include strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[10][11]

- Store locked up.[4][10]

Emergency Procedures: A Step-by-Step Guide

A well-defined emergency plan is a cornerstone of a trustworthy safety protocol.

First Aid Measures

Immediate and appropriate first aid is critical in mitigating the effects of exposure.

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[4][10] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately take off all contaminated clothing.[4][10] Wash the affected area with plenty of soap and water.[4][10] Seek immediate medical attention.[4]
- Eye Contact: Rinse cautiously with water for several minutes.[4][10] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[4][10] Seek immediate medical attention.[4][10]
- Ingestion: Do NOT induce vomiting.[4][10] Rinse mouth with water.[4][10] Never give anything by mouth to an unconscious person.[4][6] Seek immediate medical attention.[4][10]

Fire-Fighting Measures

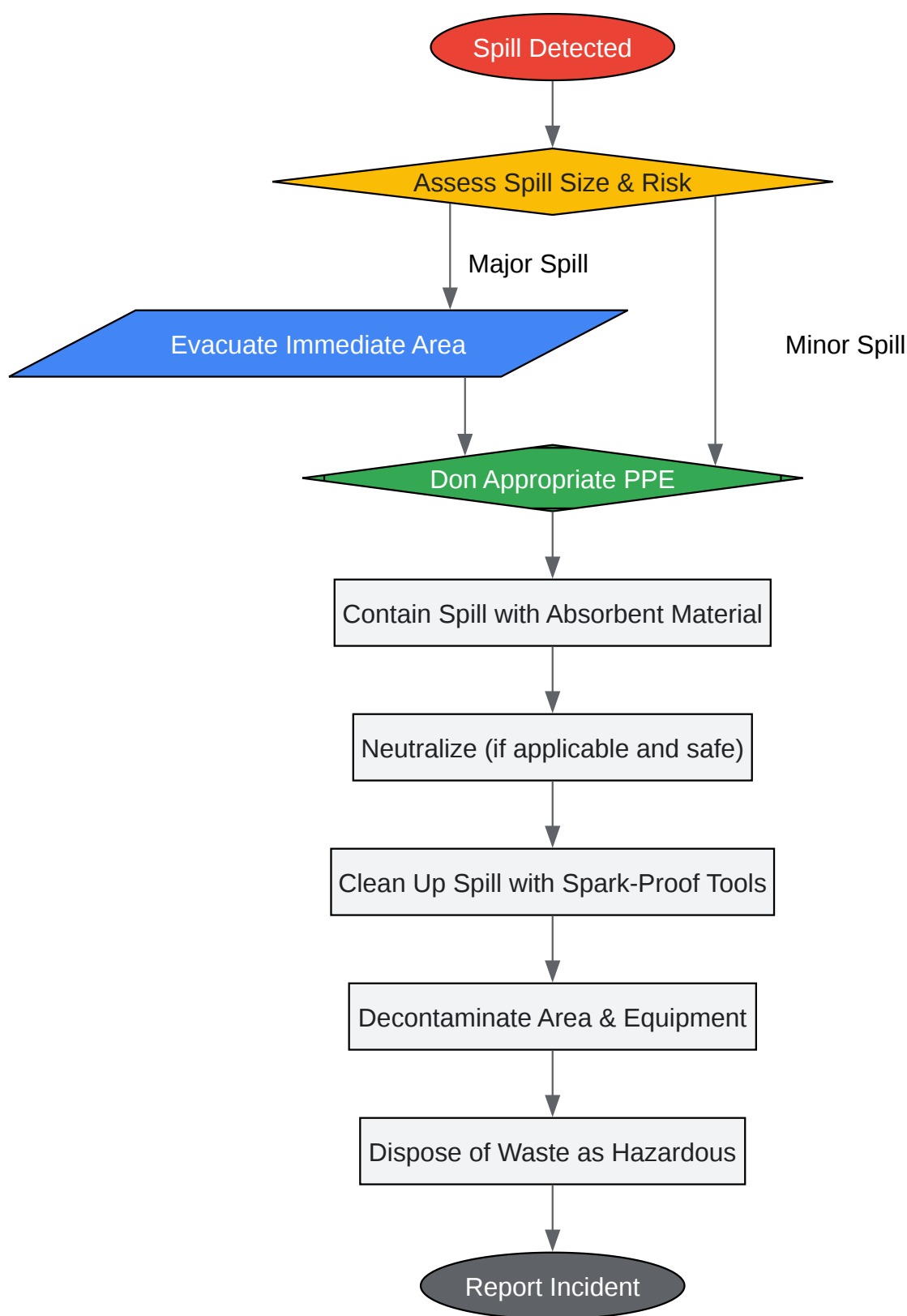
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4][6][9]
- Specific Hazards: Flammable liquid and vapor.[3] Vapors may travel to a source of ignition and flash back.[13] Containers may explode in a fire.[13]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][9][10]

Accidental Release Measures

A systematic approach to spill management is essential to prevent further contamination and exposure.

- Personal Precautions: Evacuate personnel to a safe area.^[6] Ensure adequate ventilation.^[6] Remove all sources of ignition.^[6] Avoid breathing vapors and contact with the material.^[6]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.^[4]^[6]
- Containment and Cleanup:
 - For small spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.
 - For large spills, dike the area to contain the spill.^[11]
 - Use spark-proof tools and explosion-proof equipment during cleanup.^[6]

The following workflow diagram illustrates the logical steps for responding to a chemical spill of **N-Ethyl-1,3-propanediamine**.



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Caption: Workflow for **N-Ethyl-1,3-propanediamine** Spill Response.

Toxicological Information

A thorough understanding of the toxicological profile of **N-Ethyl-1,3-propanediamine** underscores the importance of the handling precautions outlined in this guide.

- Acute Toxicity: Harmful if swallowed and in contact with skin.[4]
- Skin Corrosion/Irritation: Causes severe skin burns.[3][4]
- Serious Eye Damage/Irritation: Causes serious eye damage.[4]
- Respiratory or Skin Sensitization: May cause respiratory irritation.[3]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3]
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs through prolonged or repeated exposure.[4]

Conclusion

N-Ethyl-1,3-propanediamine is a valuable chemical reagent with a significant hazard profile. Adherence to the safety protocols detailed in this guide is paramount for the protection of researchers and the successful execution of scientific endeavors. A safety-conscious culture, built on a foundation of knowledge and best practices, is the most effective risk mitigation strategy.

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